Foundational Principles: The 'Why' of Deuterated Standards

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Compound of Interest

Compound Name:	*Isopropyl-d7-amine*
CAS No.:	*106658-09-7*
Cat. No.:	*B117126*

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In quantitative analysis, particularly liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS), an ideal internal standard (IS) co-elutes with the analyte and experiences similar ionization effects, thereby correcting for variations in sample preparation and instrument response. **Isopropyl-d7-amine** is the isotopically labeled analogue of Isopropylamine.[1]

The strategic replacement of hydrogen with its stable, heavier isotope, deuterium, creates a compound that is chemically almost identical to the analyte but has a distinct, higher molecular weight (M+7 mass shift).[2] This allows the mass spectrometer to differentiate between the analyte and the standard. The key advantage lies in the "deuterium kinetic isotope effect" (KIE), where the stronger carbon-deuterium (C-D) bond makes the molecule more resistant to enzymatic cleavage compared to a carbon-hydrogen (C-H) bond.[3] This ensures the standard remains stable during sample processing. By using a deuterated standard, researchers can achieve more accurate and precise quantification, mitigating issues like ion suppression that can plague other types of internal standards.

Hazard Assessment and Safety Protocols

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Trustworthiness begins with safety. **Isopropyl-d7-amine** is a hazardous chemical that demands stringent safety measures. It is an extremely flammable, toxic, and corrosive liquid.[4][5] All handling of the neat compound and concentrated solutions must be performed within a certified chemical fume hood.

Primary Hazards:[2][4][6]

- Physical: Extremely flammable liquid and vapor (H224). Vapors may form an explosive mixture with air.[7] Flash point is below -25°C (-13°F).[6]
- Health: Toxic if swallowed, in contact with skin, or if inhaled (H301 + H311 + H331). Causes severe skin burns and eye damage (H314). May cause respiratory irritation (H335).
- Environmental: Harmful to aquatic life.[7]

Mandatory Personal Protective Equipment (PPE):

- Eye/Face Protection: Safety goggles and a face shield.
- Skin Protection: Flame-retardant lab coat and chemical-resistant gloves (e.g., nitrile, neoprene). Always check the glove manufacturer's compatibility chart.
- Respiratory Protection: Not typically required if work is conducted within a properly functioning fume hood.

Before beginning any work, the full Safety Data Sheet (SDS) for the specific product lot must be reviewed.[5] An emergency eyewash station and safety shower must be readily accessible.

Physicochemical Data and Reagents

Accurate solution preparation is contingent on precise physicochemical data.

Table 1: Physicochemical Properties of **Isopropyl-d7-amine**

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Property	Value	Source(s)
CAS Number	106658-09-7	[2][8]
Molecular Formula	$C_3D_7H_2N$	[8][9]
Molecular Weight	66.15 g/mol	[2][4]
Appearance	Colorless to pale yellow liquid	[1][10]
Density (at 25°C)	0.775 g/mL	[1][2][6]
Boiling Point	33-34 °C (91-93 °F)	[2][5]
Isotopic Purity	Typically ≥98 atom % D	[2][6]
Chemical Purity	Typically ≥98%	[2][9]
Solubility	Soluble in water, methanol, chloroform	[1][5]

Required Equipment and Reagents:

- **Isopropyl-d7-amine** (neat compound)
- Anhydrous, HPLC or MS-grade solvent (e.g., Methanol, Acetonitrile, Water)
- Class A volumetric flasks (e.g., 1 mL, 5 mL, 10 mL)
- Gas-tight microliter syringes (e.g., 10 µL, 50 µL, 100 µL)
- Analytical balance (readable to 0.01 mg)
- Amber glass storage vials with PTFE-lined screw caps
- Pipettes and appropriate tips

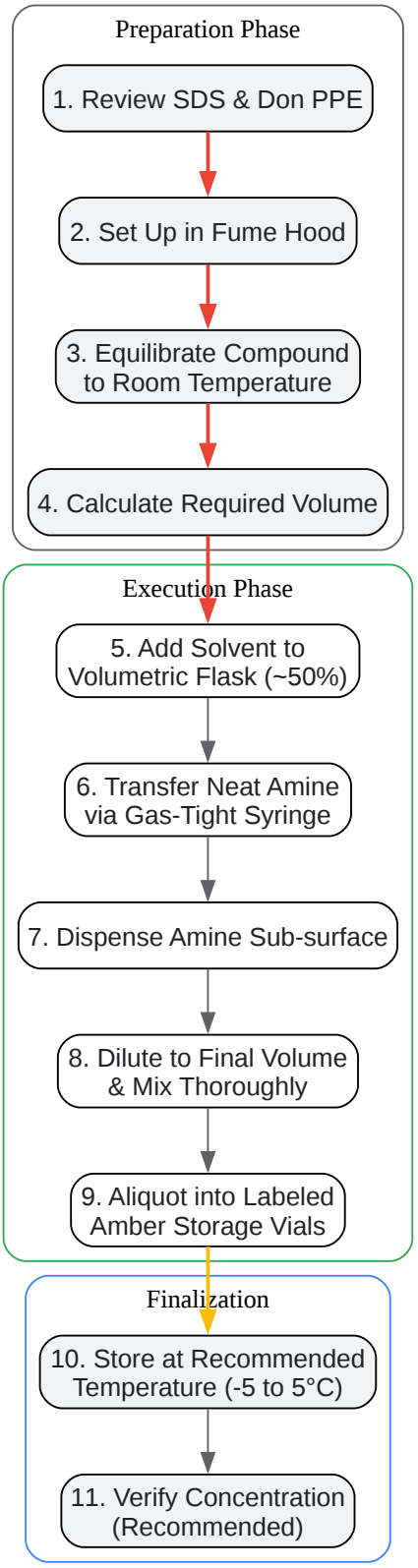
Experimental Protocol: Preparation of a Primary Stock Solution

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This protocol details the preparation of a 1.0 mg/mL primary stock solution. The causality behind using a volumetric approach is the compound's high volatility and toxicity, which makes weighing small quantities hazardous and prone to error from evaporation.

Workflow for Stock Solution Preparation

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